

Beyond the Formula: Structural and Toxicological Profiling of C₅H₇NOS

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Compound of Interest

Compound Name: (5-Methyl-isothiazol-3-yl)-methanol

CAS No.: 1803598-19-7

Cat. No.: B1433406

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Focus: 5-Vinyloxazolidine-2-thione (Goitrin) & 2-Acetyl-2-thiazoline

Executive Summary: The Isomerism Challenge

In drug development and chemical research, the molecular formula C₅H₇NOS presents a critical disambiguation challenge. It refers to two distinct compounds with divergent biological activities and industrial applications:

- 5-Vinyloxazolidine-2-thione (Goitrin): A potent antithyroid agent and toxicant found in Brassica species. It is a primary concern in toxicology and nutritional science due to its inhibition of thyroid peroxidase (TPO).
- 2-Acetyl-2-thiazoline: A volatile flavor compound (roasted/nutty notes) used in food chemistry, characterized by specific acute toxicity hazards.

This guide provides a technical deep-dive into these isomers, prioritizing Goitrin due to its significance in pharmacological interference and toxicological screening.

Chemical Profile & Comparative Properties

The following table contrasts the physicochemical properties of the two primary isomers. Note the distinct CAS numbers, which must be used for procurement to avoid catastrophic experimental error.

Property	5-Vinyloxazolidine-2-thione (Goitrin)	2-Acetyl-2-thiazoline
CAS Number	500-12-9 (R-isomer); 139-05-9 (racemic)	29926-41-8
Molecular Structure	Cyclic thiocarbamate (Oxazolidine ring)	Thiazoline ring with acetyl group
Primary Application	Toxicology standards, Thyroid research	Flavor chemistry (Maillard reaction product)
Biological Target	Thyroid Peroxidase (TPO) Inhibitor	Olfactory receptors (Flavor agent)
Physical State	Crystalline Solid / Powder	Liquid (typically)
Solubility	Soluble in ethanol, methanol, ethyl acetate	Soluble in organic solvents, slightly water soluble
Key Hazard (GHS)	Specific Target Organ Toxicity (Thyroid)	Acute Tox. 3 (Oral), Eye Irrit. 2

Biological Mechanism: Goitrin-Induced TPO Inhibition

The Mechanism of Toxicity

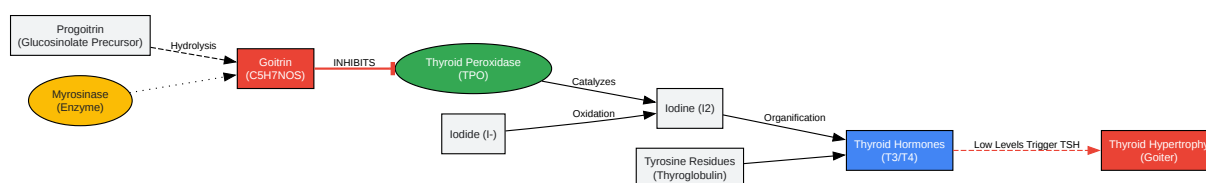
Goitrin acts as a suicide substrate or competitive inhibitor of Thyroid Peroxidase (TPO). TPO is the heme-containing enzyme responsible for the oxidation of iodide (

) to iodine (

) and the subsequent iodination of tyrosine residues on thyroglobulin.

- **Pathophysiology:** By inhibiting TPO, Goitrin blocks the synthesis of Thyroxine (T4) and Triiodothyronine (T3). The resulting drop in circulating T3/T4 triggers a feedback loop: the pituitary gland releases excess Thyroid Stimulating Hormone (TSH), causing hypertrophy of the thyroid gland (Goiter).
- **Irreversibility:** Unlike simple thiocyanates, Goitrin's inhibition cannot be fully reversed by increasing dietary iodine intake, making it a "true" goitrogen.

Pathway Visualization



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Figure 1: Mechanism of Goitrin interference in thyroid hormone synthesis. Note the direct inhibition of TPO, distinguishing it from iodine-competitors.

Analytical Protocol: Quantification of C5H7NOS

Distinguishing Goitrin from other matrix components requires rigorous separation. The following protocol is a validated HPLC-UV workflow adapted for biological matrices (plasma or plant extract).

Methodological Principles

- **Self-Validation:** Use 4,4-dimethyl-2-oxazolidinethione as an Internal Standard (IS) to correct for extraction efficiency.
- **Stability Warning:** Goitrin is sensitive to thermal degradation.[1] Avoid boiling during extraction; use enzymatic hydrolysis at controlled temperatures (

).

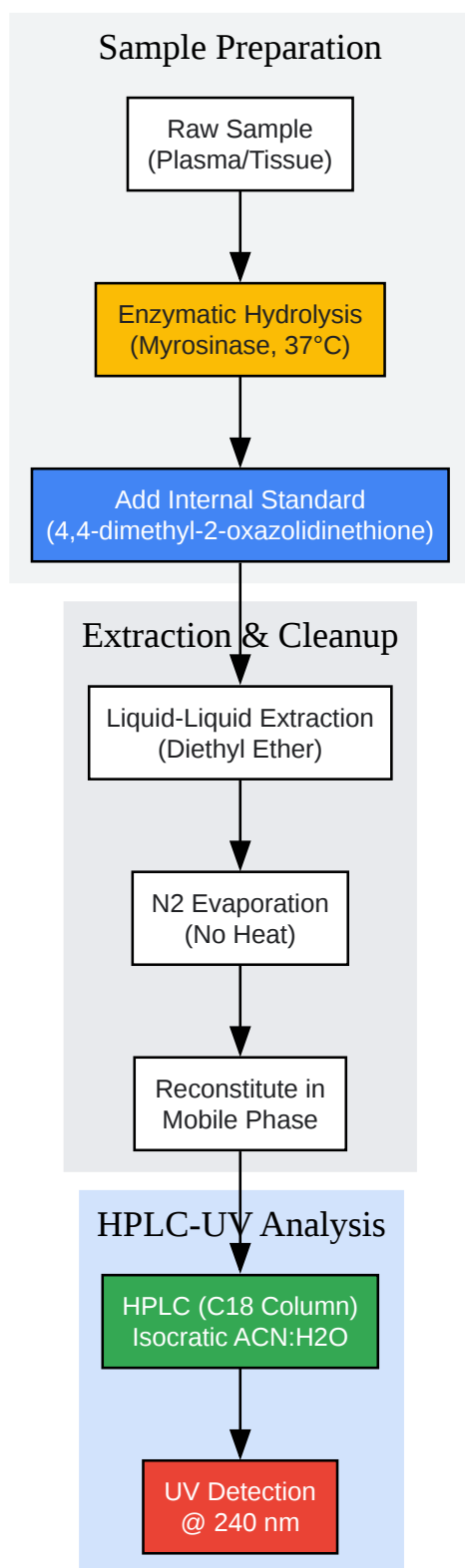
Step-by-Step Workflow

- Sample Preparation (Plant Tissue):
 - Lyophilize tissue and grind to fine powder.
 - Incubate 200 mg powder with myrosinase (1 unit/mL) in phosphate buffer (pH 7.0) for 4 hours at

to convert progoitrin to goitrin.
- Extraction:
 - Add Internal Standard (10 µg/mL).
 - Extract twice with Diethyl Ether (3 mL).
 - Vortex for 2 mins, Centrifuge at 3000 x g.
 - Evaporate ether layer under Nitrogen stream (do not use heat >

).
 - Reconstitute residue in Mobile Phase A.
- HPLC Conditions:
 - Column: C18 Reverse Phase (e.g., 250 mm x 4.6 mm, 5 µm).
 - Mobile Phase: Isocratic 10% Acetonitrile / 90% Water (phosphate buffered to pH 4.0).
 - Flow Rate: 1.0 mL/min.
 - Detection: UV Absorbance at 240 nm (max absorbance for the thione group).

Workflow Diagram



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Figure 2: Validated workflow for the extraction and quantification of Goitrin, emphasizing the critical enzymatic hydrolysis step.

Safety & Hazards (SDS Consolidation)

Researchers handling C₅H₇NOS must identify the specific isomer before consulting safety protocols.

A. 2-Acetyl-2-thiazoline (Flavor Isomer)[1]

- Acute Toxicity: Oral LD₅₀ (Mouse) ~300-500 mg/kg. Classified as Toxic if swallowed (H301) or Harmful (H302) depending on concentration.[2]
- Eye Irritation: Causes serious eye irritation (H319).[2][3]
- Handling: Use fume hood. Avoid heating in open vessels due to volatility.[1]

B. 5-Vinyloxazolidine-2-thione (Goitrin)[6]

- Chronic Toxicity: Endocrine disruptor. Prolonged exposure can induce thyroid hyperplasia.
- Reproductive Toxicity: Potential teratogen due to maternal hypothyroidism.
- Handling:
 - PPE: Nitrile gloves (double gloving recommended), P95 respirator if handling powder.
 - Waste: Segregate as hazardous chemical waste; do not dispose of down the drain due to ecotoxicity (aquatic hazard).

References

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